

Operational Guide: Proper Disposal of (E)-Deschlorophenyl Fluoxastrobin

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Compound of Interest

Compound Name: (E)-Deschlorophenyl Fluoxastrobin

CAS No.: 852429-78-8

Cat. No.: B587759

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Operational Executive Summary

(E)-Deschlorophenyl fluoxastrobin is a specific impurity and metabolite of the strobilurin fungicide Fluoxastrobin. While often handled in milligram quantities as an analytical standard, it retains the core toxicological properties of the strobilurin class—specifically, high toxicity to aquatic life (H410) and persistence in hydrological systems.

Critical Disposal Directive: Unlike general organic waste, this compound contains a fluorinated pyrimidine core. It must never be disposed of down the drain or treated as general non-halogenated organic waste. The presence of the fluorine atom requires high-temperature incineration with specific flue-gas scrubbing capabilities to prevent the release of hydrogen fluoride (HF).

Waste Characterization & Classification

Before initiating disposal, you must classify the waste stream correctly to prevent regulatory violations (RCRA/EPA) and dangerous cross-reactions.

| Property | Specification | Operational Implication |
|--------------------|--|---|
| Chemical Structure | C ₁₅ H ₁₃ FN ₄ O ₅ | Contains Fluorine.[1][2][3][4] Classify as Halogenated Organic Waste.[5] |
| Hazard Class | Aquatic Acute 1 / Chronic 1 | Strict Zero-Discharge Policy for sink/sewer. |
| Physical State | Solid (Powder) or Solution (in ACN/MeOH) | Solids must be solubilized or double-bagged; Liquids go to Halogenated Carboys. |
| RCRA Status | Non-Listed (Characteristic Waste) | While not P/U-listed, treat as Hazardous Waste due to toxicity characteristics. |
| Reactivity | Stable, Oxidizable | Segregate from strong oxidizers (e.g., Nitric Acid, Peroxides) to prevent exothermic decomposition. |

Step-by-Step Disposal Protocol

Phase 1: Pre-Disposal Stabilization (At the Bench)

Objective: Secure the chemical immediately after use to prevent contamination.

- Personal Protective Equipment (PPE):
 - Mandatory: Nitrile gloves (0.11 mm minimum thickness), safety glasses with side shields, and a lab coat.
 - Respiratory: If handling neat powder >100 mg outside a fume hood, use a P95 particulate respirator.
- Solvent Waste (HPLC Effluent/Stock Solutions):
 - Collect all HPLC effluent containing **(E)-Deschlorophenyl fluoxastrobin** in a dedicated carboy labeled "HALOGENATED ORGANIC WASTE."

- Scientific Rationale: Even trace amounts of acetonitrile or methanol co-solvents classify this as ignitable (D001). The fluorine content mandates the "Halogenated" tag to ensure the incinerator facility uses scrubbers.
- Solid Waste (Expired Standards/Spilled Powder):
 - Do not sweep loose powder into general trash.
 - Dissolve small amounts of solid waste in a minimal amount of acetone or methanol and add to the Halogenated Liquid Waste container.
 - Alternative: Place the solid vial directly into a wide-mouth high-density polyethylene (HDPE) jar labeled "Solid Hazardous Waste (Toxic)."

Phase 2: Waste Stream Segregation

Objective: Prevent incompatible mixing.

- DO NOT MIX WITH: Strong acids (Sulfuric/Nitric) or strong bases. Strobilurins can hydrolyze or degrade unpredictably under extreme pH, potentially releasing more volatile toxic byproducts.
- Consumables: Pipette tips, weigh boats, and contaminated gloves must be placed in a yellow hazardous waste bag (or site-specific equivalent for chemically contaminated solids), not the biohazard (red) bag.

Phase 3: Final Disposal (EHS Hand-off)

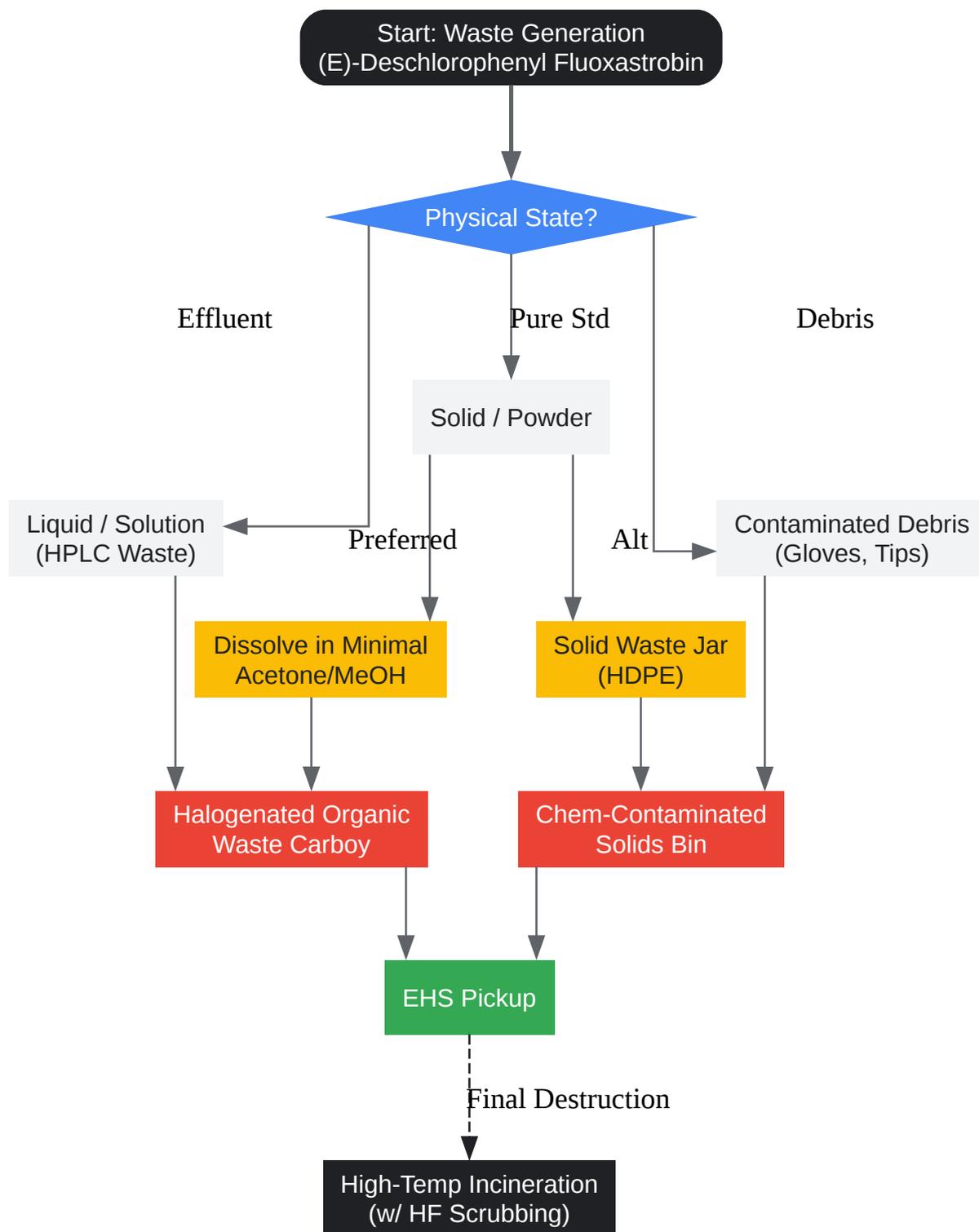
Objective: Destruction.

- Labeling: Affix a hazardous waste label detailing:
 - Chemical Name: **(E)-Deschlorophenyl Fluoxastrobin**.^[1]^[3]^[6]
 - Constituents: e.g., "99% Acetonitrile, <1% Fluoxastrobin metabolite."
 - Hazard Checkbox: Toxic, Flammable (if in solvent).

- Destruction Method: The only acceptable final disposal method is High-Temperature Incineration (>1100°C) at a permitted facility equipped with acid gas scrubbing.

Visualizing the Decision Logic

The following diagram outlines the critical decision points for researchers handling this compound.



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Figure 1: Decision logic for segregating **(E)-Deschlorophenyl Fluoxastrobin** waste streams based on physical state.

Emergency Contingencies (Spill Response)

In the event of a spill in the laboratory:

- Isolate: Evacuate the immediate area (3-meter radius). Mark the zone.
- Protect: Don double nitrile gloves, lab coat, and safety goggles.
- Contain (Liquids): Use a spill pillow or vermiculite to absorb the solvent. Do not use combustible materials like sawdust if the solvent is flammable (e.g., Acetonitrile).
- Contain (Solids): Cover the powder with a damp paper towel to prevent dust generation. Wipe up carefully.
- Clean: Clean the surface with a detergent solution (water + Alconox).
- Disposal: Place all cleanup materials (vermiculite, towels, gloves) into the Solid Hazardous Waste bin. Do not trash.

References

- Santa Cruz Biotechnology. **(E)-Deschlorophenyl fluoxastrobin** Safety Data Sheet (SDS). SCBT.[\[5\]\[6\]](#) [\[3\]\[6\]](#)
- U.S. Environmental Protection Agency (EPA). Hazardous Waste Characteristics - 40 CFR Part 261. EPA.gov.
- National Institutes of Health (NIH) - PubChem. Fluoxastrobin Compound Summary (Parent Compound Toxicology). PubChem.
- University of Hertfordshire. PPDB: Pesticide Properties DataBase - Fluoxastrobin. (For aquatic toxicity reference).

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